

Commercial Availability and Technical Guide for 3-(Iodomethyl)-3-methyloxetane

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Compound of Interest

Compound Name: 3-(Iodomethyl)-3-methyloxetane

Cat. No.: B039523

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Iodomethyl)-3-methyloxetane (CAS No. 112823-30-0) is a valuable building block in medicinal chemistry and drug discovery. The incorporation of the oxetane motif can significantly enhance the physicochemical properties of drug candidates, including metabolic stability, aqueous solubility, and lipophilicity. This technical guide provides a comprehensive overview of the commercial availability, suppliers, physical and chemical properties, and a detailed experimental protocol for the synthesis of **3-(Iodomethyl)-3-methyloxetane**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-(Iodomethyl)-3-methyloxetane** is provided below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	112823-30-0	[1] [2]
Molecular Formula	C5H9IO	[1] [2]
Molecular Weight	212.03 g/mol	[1] [2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	72-75 °C (at 10 Torr)	[1]
Density	1.7437 g/cm ³	[1]
Storage Temperature	2-8°C, under inert atmosphere, protected from light	[3] [4]

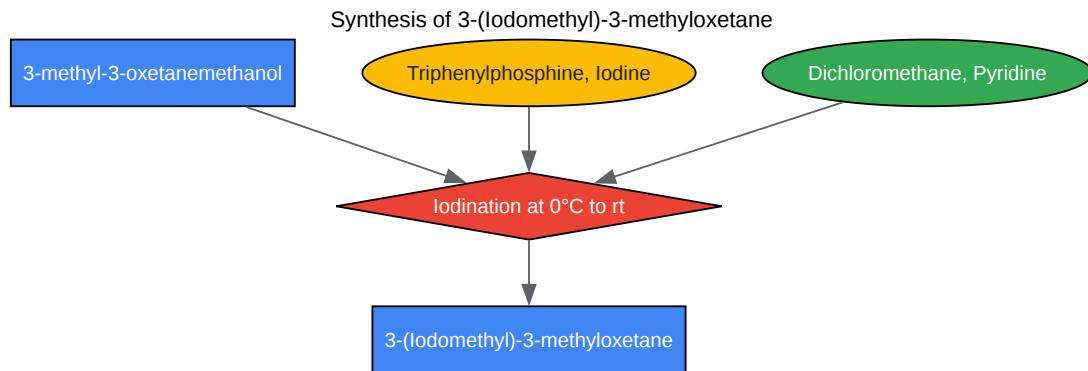
Commercial Availability and Suppliers

3-(Iodomethyl)-3-methyloxetane is commercially available from a variety of chemical suppliers. The typical purity and offered quantities may vary. Researchers should always refer to the supplier's certificate of analysis for lot-specific data.

Supplier	Purity	Notes
Apollo Scientific	98%+	Stabilized with Copper chip
BLDpharm (Lead Sciences)	98%+	Stabilized with Copper chip
Career Henan Chemical Co.	99%	
Fluorochem Ltd.	95%	
Porphyrin-Systems	98%+	Stabilized with Copper chip
Synthonix	97.0%	
ZHENGZHOU JIUYI TIME NEW MATERIALS CO.,LTD.	99%	

Synthesis of 3-(Iodomethyl)-3-methyloxetane

The most common laboratory-scale synthesis of **3-(Iodomethyl)-3-methyloxetane** involves the iodination of 3-methyl-3-oxetanemethanol. A typical synthetic pathway is outlined below.



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Synthetic route to **3-(Iodomethyl)-3-methyloxetane**.

Detailed Experimental Protocol

The following protocol is a representative method for the synthesis of **3-(Iodomethyl)-3-methyloxetane** from 3-methyl-3-oxetanemethanol.

Materials and Reagents:

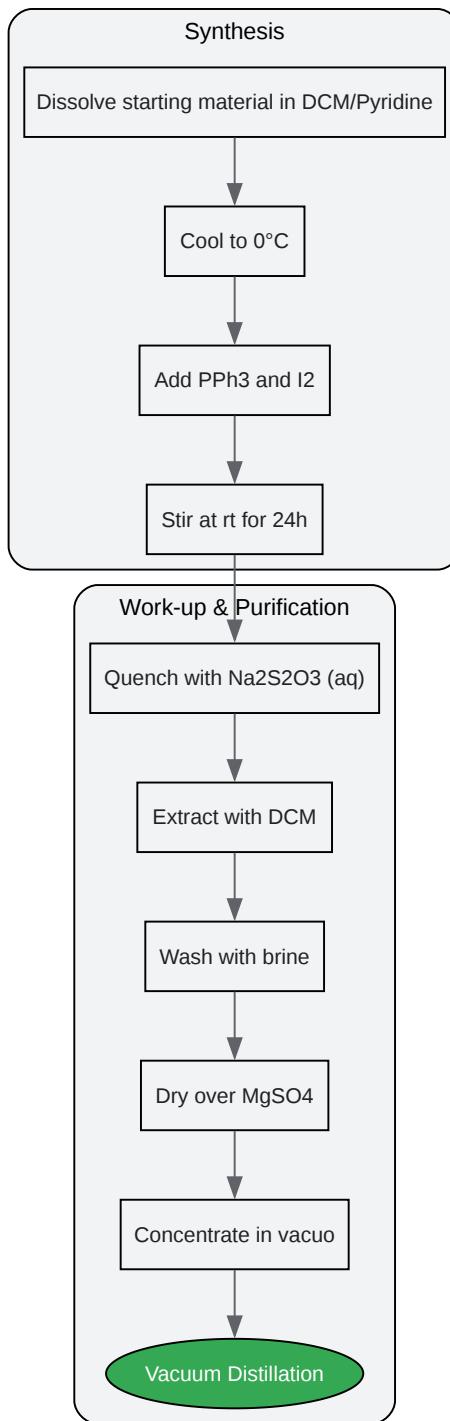
- 3-methyl-3-oxetanemethanol
- Triphenylphosphine
- Iodine
- Dichloromethane (DCM)

- Pyridine
- Saturated aqueous solution of sodium thiosulfate
- Brine (saturated aqueous sodium chloride)
- Anhydrous magnesium sulfate

Procedure:

- Reaction Setup: In a suitable reactor, dissolve 3-methyl-3-oxetanemethanol (1.0 equivalent) in a mixture of dichloromethane and pyridine.
- Iodination: Cool the solution to 0 °C using an ice bath. Add triphenylphosphine (1.2 equivalents) and iodine (1.2 equivalents) portion-wise, maintaining the temperature at 0 °C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 24 hours.
- Work-up: Quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Extraction: Extract the product with dichloromethane. Wash the combined organic layers with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude product can be further purified by vacuum distillation.

Experimental Workflow for Synthesis and Purification

[Click to download full resolution via product page](#)Workflow for the synthesis of **3-(Iodomethyl)-3-methyloxetane**.

Spectroscopic Data

While experimental spectra for **3-(Iodomethyl)-3-methyloxetane** are not readily available in the public domain, predicted data and data from analogous compounds can be used for characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show signals for the methyl group, the methylene protons of the oxetane ring, and the iodomethyl group. The chemical shifts will be influenced by the electronegativity of the adjacent oxygen and iodine atoms.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the quaternary carbon, the methyl carbon, the methylene carbons of the oxetane ring, and the iodomethyl carbon.

Infrared (IR) Spectroscopy:

The IR spectrum is expected to show characteristic absorption bands for C-H stretching of the alkyl groups, C-O-C stretching of the ether linkage in the oxetane ring, and C-I stretching.

Mass Spectrometry (MS):

Mass spectrometry will show the molecular ion peak and characteristic fragmentation patterns, including the loss of an iodine atom. Predicted mass spectral data suggests a monoisotopic mass of 211.9698 Da.[\[5\]](#)

Safety and Handling

3-(Iodomethyl)-3-methyloxetane is an irritant and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[1\]](#) Work should be conducted in a well-ventilated fume hood. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier. The compound should be stored in a cool, dry place, away from light and incompatible materials.[\[3\]](#)[\[4\]](#)

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